

Application Notes and Protocols for Methitural and Related Barbiturates

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Compound of Interest

Compound Name: **Methitural**

Cat. No.: **B1227589**

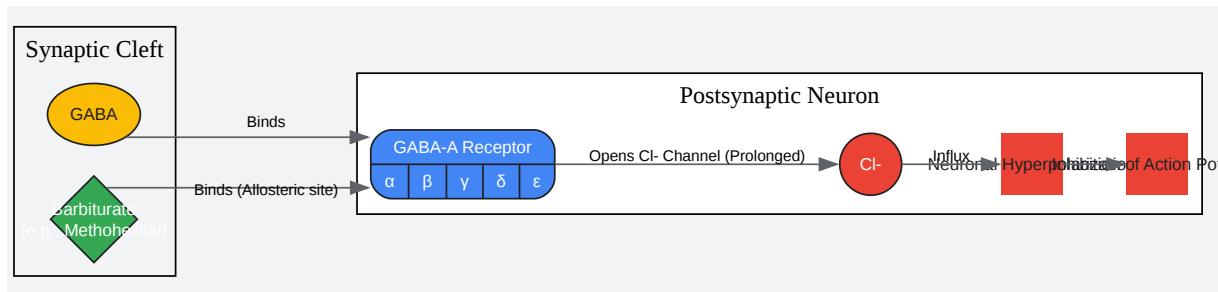
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Disclaimer: **Methitural** (also known as Neraval or Thiogenal) is an ultra-short-acting barbiturate anesthetic that was introduced in the 1950s but is no longer in clinical use.^{[1][2]} Consequently, detailed contemporary dosage and administration protocols are not available for this specific compound. The information provided below is based on historical data and, for a more practical and relevant application, is supplemented with detailed protocols for Methohexitol, a closely related and still clinically utilized ultra-short-acting barbiturate.^[3] These notes are intended for researchers, scientists, and drug development professionals.

Overview and Mechanism of Action

Methitural and Methohexitol are barbiturate derivatives that act as positive allosteric modulators of the gamma-aminobutyric acid type A (GABA-A) receptor.^{[3][4]} Their binding to the GABA-A receptor increases the duration of chloride channel opening, leading to an enhanced influx of chloride ions into the neuron.^[4] This hyperpolarizes the neuron, making it less likely to fire an action potential and thus producing sedative and anesthetic effects.^[4] At higher concentrations, these agents can directly activate the GABA-A receptor.^[3] The rapid onset and short duration of action are attributed to high lipid solubility, allowing for quick passage across the blood-brain barrier, followed by rapid redistribution from the brain to other tissues.^[4]

Signaling Pathway of Barbiturates on GABA-A Receptor



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Caption: Mechanism of action of barbiturates on the GABA-A receptor, leading to neuronal inhibition.

Quantitative Data Summary

Due to the limited availability of data for **Methitural**, the following tables summarize the dosage, administration, and pharmacokinetic parameters for the related compound, Methohexital.

Table 1: Methohexital Dosage and Administration

Population	Indication	Route	Dosage	Notes
Adult	Anesthesia Induction	IV	1 - 1.5 mg/kg (1% solution)	Administer at a rate of about 1 mL every 5 seconds. [5]
Adult	Anesthesia Maintenance	IV	20 - 40 mg (1% solution) every 4-7 min OR 0.2% solution by continuous infusion	For continuous infusion, administer at a rate of 3 mL/min. [5]
Pediatric (>1 month)	Anesthesia Induction	IM	6.6 - 10 mg/kg (5% solution)	Single injection. [3]
Pediatric (>1 month)	Anesthesia Induction	Rectal	25 mg/kg (1% solution)	Single dose. [3] [5]
Pediatric	Procedural Sedation (Imaging)	IV	0.5 - 2.0 mg/kg	[3]

Table 2: Pharmacokinetic Parameters of Methohexitol

Parameter	Value	Reference
Onset of Action	Rapid (IV)	[4]
Duration of Action	5 - 7 minutes (after induction dose)	[5]
Terminal Elimination Half-life	70 - 125 minutes	[6]
Metabolic Clearance Rate	657 - 999 mL/min	[6]
Metabolism	Hepatic	[4]
Excretion	Renal (as inactive metabolites)	[4]

Experimental Protocols

The following are detailed methodologies for the administration of Methohexitol in a research or clinical setting. These protocols are based on established clinical use and can be adapted for preclinical studies in relevant animal models.

Protocol 1: Intravenous Administration for Anesthesia Induction (Adult Model)

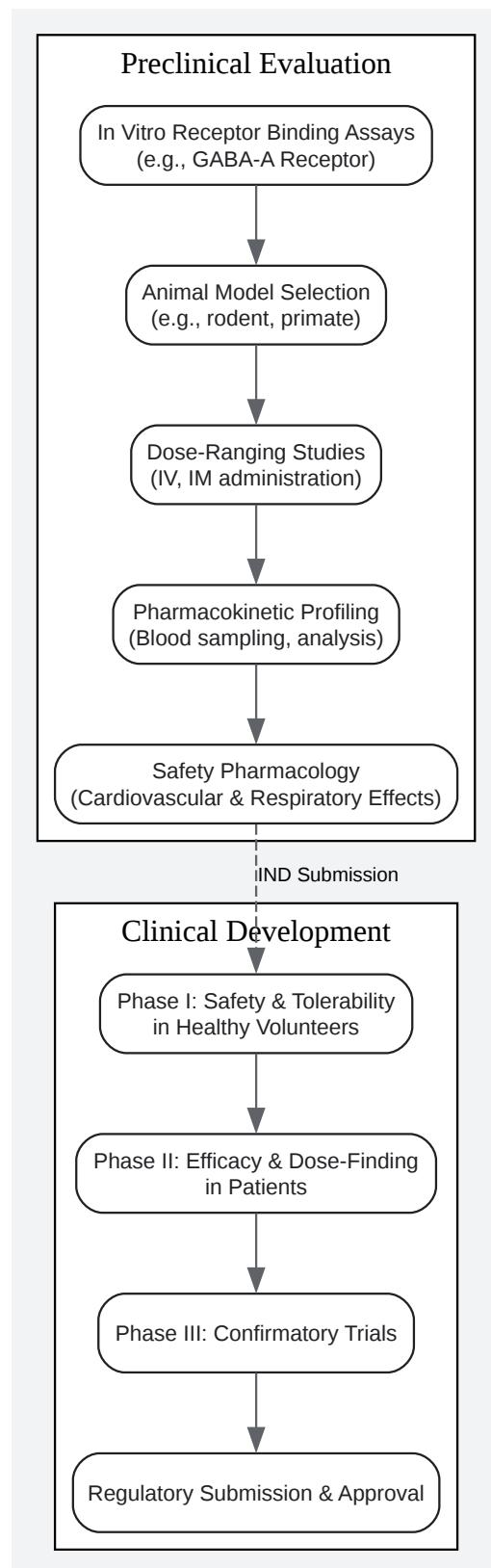
- Preparation:
 - Reconstitute Methohexitol sodium powder with a suitable diluent (Sterile Water for Injection, 5% Dextrose Injection, or 0.9% Sodium Chloride Injection) to a 1% solution (10 mg/mL).[\[5\]](#)
 - Draw the calculated dose into a sterile syringe. The typical induction dose is 1 to 1.5 mg/kg.[\[5\]](#)
- Administration:
 - Establish intravenous access in the subject.
 - Administer the 1% solution at a controlled rate of approximately 1 mL every 5 seconds.[\[5\]](#)
 - Monitor the subject for the desired level of anesthesia. Anesthesia is typically achieved within 5 to 7 minutes.[\[5\]](#)
- Monitoring:
 - Continuously monitor vital signs, including respiratory rate, heart rate, blood pressure, and oxygen saturation.[\[3\]](#)
 - Have equipment for airway management and resuscitation immediately available.[\[3\]](#)

Protocol 2: Continuous Intravenous Infusion for Anesthesia Maintenance (Adult Model)

- Preparation:

- Prepare a 0.2% solution of Methohexitol by adding 500 mg of the drug to 250 mL of 5% Dextrose Injection or 0.9% Sodium Chloride Injection.[5] Note: Sterile Water for Injection is not recommended for continuous infusion to avoid hypotonicity.[5]
- Administration:
 - Following induction of anesthesia, initiate a continuous intravenous infusion of the 0.2% solution.
 - The initial infusion rate is typically around 3 mL per minute.[5]
 - Adjust the infusion rate based on the subject's response to maintain the desired depth of anesthesia.
- Monitoring:
 - Continuous monitoring of vital signs and depth of anesthesia is critical.[3]
 - For longer procedures, a gradual reduction in the administration rate may be necessary.[5]

Experimental Workflow for Evaluation of a Short-Acting Anesthetic

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Caption: A generalized workflow for the preclinical and clinical development of a short-acting intravenous anesthetic.

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